

Application Notes and Protocols: 1-(6-Bromopyridin-2-yl)-4-methylpiperazine

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Compound of Interest

Compound Name: 1-(6-Bromopyridin-2-yl)-4-methylpiperazine

Cat. No.: B130742

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Introduction

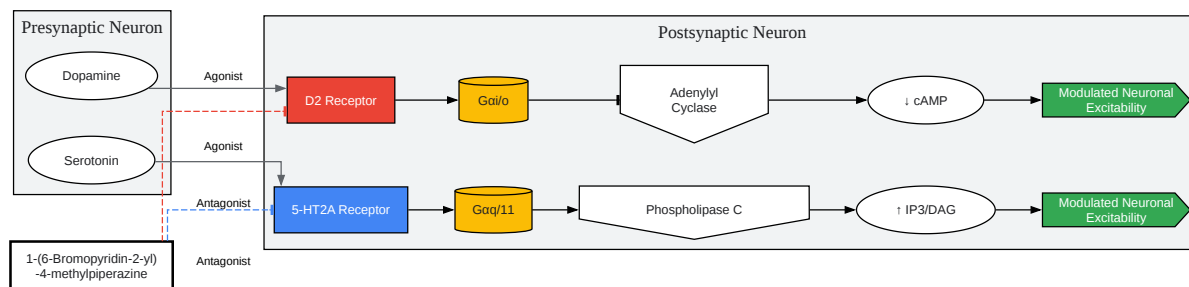
1-(6-Bromopyridin-2-yl)-4-methylpiperazine is a synthetic compound featuring a bromopyridine moiety linked to a methylpiperazine group. This structural motif is common in centrally active compounds, suggesting potential interactions with various neurotransmitter systems. Based on the pharmacology of structurally related molecules, this compound is hypothesized to be a modulator of serotonergic and dopaminergic receptors, making it a candidate for investigation in neuropsychiatric disorders such as anxiety, depression, and psychosis.

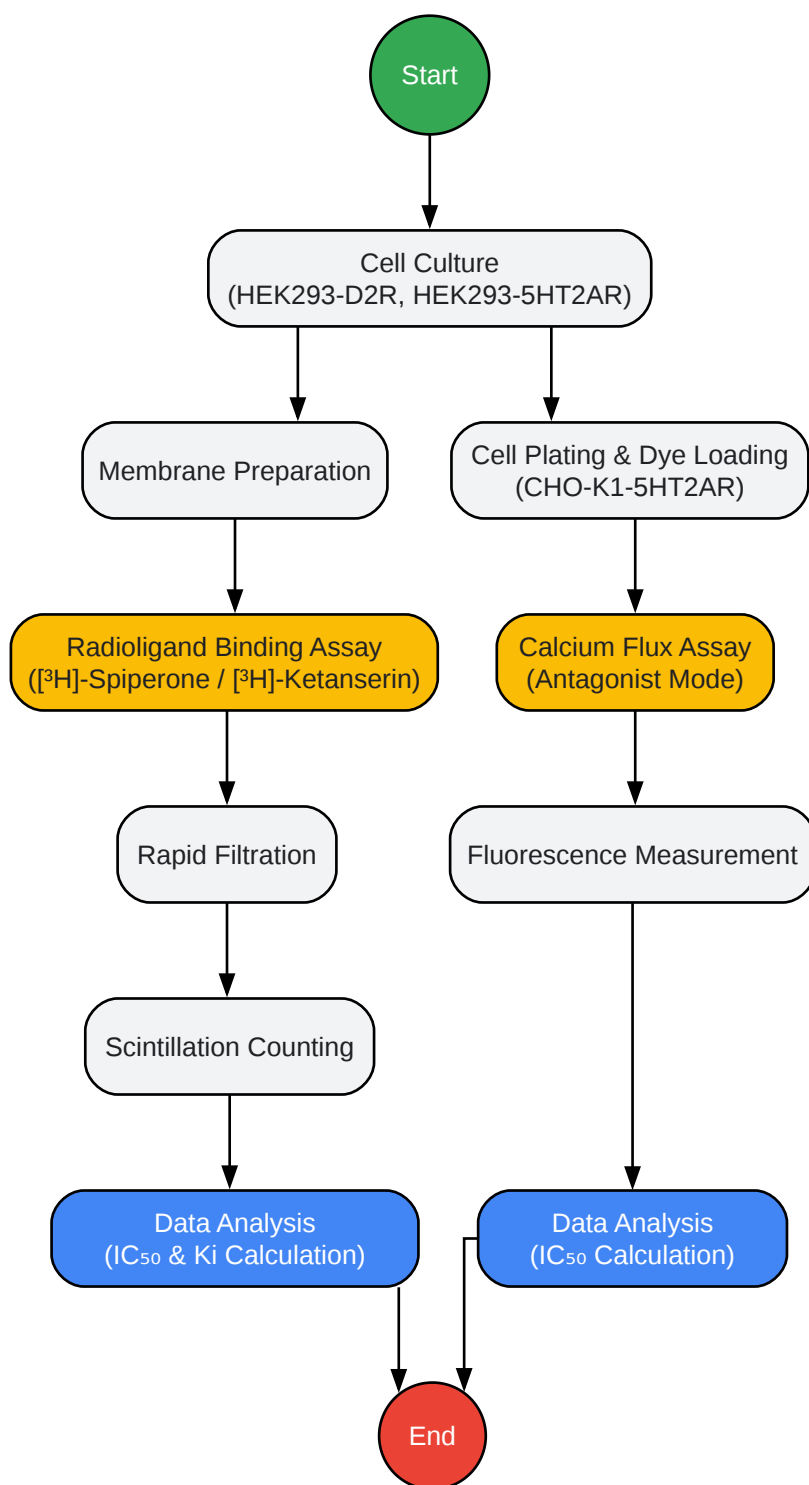
These application notes provide a comprehensive overview of representative in vitro and in vivo assays to characterize the pharmacological profile of **1-(6-Bromopyridin-2-yl)-4-methylpiperazine**. The protocols and data presented herein are illustrative and intended to serve as a guide for researchers.

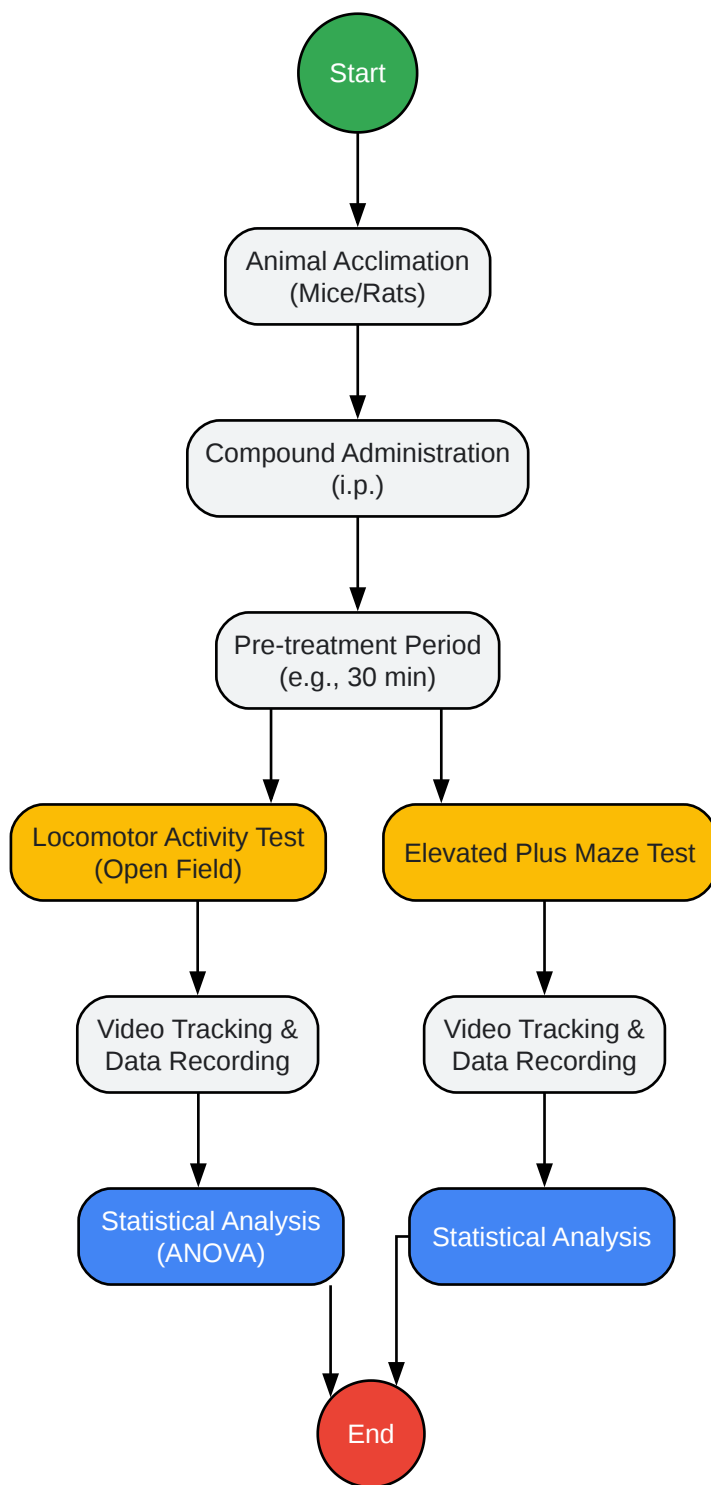
Hypothesized Mechanism of Action

Based on the pharmacology of related pyridinylpiperazine compounds, it is postulated that **1-(6-Bromopyridin-2-yl)-4-methylpiperazine** may act as an antagonist or partial agonist at dopamine D2 and serotonin 5-HT_{2A} receptors. This dual receptor occupancy is a well-established mechanism for atypical antipsychotic drugs. The proposed signaling pathway

involves the modulation of downstream G-protein coupled signaling cascades, leading to a normalization of dopaminergic and serotonergic neurotransmission.







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